

safe handling and disposal procedures for Acetarsol in the lab

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acetarsol

Cat. No.: B1665420

[Get Quote](#)

Application Notes: Safe Handling and Disposal of Acetarsol

Introduction

Acetarsol (N-acetyl-4-hydroxy-m-arsanilic acid) is a pentavalent arsenical compound that has been used for its antiprotozoal properties.^{[1][2]} Although it has been withdrawn from the market for medical use in some countries, it may still be used in research and development settings.^{[1][2]} As an arsenic-containing compound, **Acetarsol** is highly toxic and requires stringent safety protocols for handling and disposal to protect laboratory personnel and the environment. These application notes provide detailed procedures for the safe management of **Acetarsol** in a laboratory environment.

Data Presentation

A summary of the key physical, chemical, and toxicological properties of **Acetarsol** is provided below.

Table 1: Physical and Chemical Properties of **Acetarsol**

Property	Value	Source
Molecular Formula	C ₈ H ₁₀ AsNO ₅	[1][3]
Molecular Weight	275.09 g/mol	[1][3][4]
CAS Number	97-44-9	[3][5]
Appearance	Solid	[1]
Melting Point	225-227 °C	[1]
Solubility	Slightly soluble in water.[1]	[1]

Table 2: GHS Hazard Classification for **Acetarsol**

Hazard Code	Hazard Statement	Class
H301	Toxic if swallowed.[1][5]	Acute toxicity, oral (Category 3)
H331	Toxic if inhaled.[1][5]	Acute toxicity, inhalation (Category 3)
H228	Flammable solid.[1]	Flammable solids (Category 1/2)
H400	Very toxic to aquatic life.[1]	Hazardous to the aquatic environment, acute hazard (Category 1)
H410	Very toxic to aquatic life with long lasting effects.[1][5]	Hazardous to the aquatic environment, long-term hazard (Category 1)

Experimental Protocols

Protocol 1: General Handling and Use of Acetarsol in a Laboratory Procedure

This protocol outlines the steps for safely weighing and preparing a solution of **Acetarsol**.

1. Preparation and Risk Assessment:

- Before beginning any work, consult the Safety Data Sheet (SDS) for **Acetarsol**.[\[6\]](#)
- Identify the specific hazards associated with the compound, including its high acute toxicity and environmental hazards.[\[1\]](#)[\[5\]](#)
- Ensure a chemical fume hood is certified and functioning correctly.
- Verify that an emergency shower and eyewash station are accessible.[\[7\]](#)
- Confirm that a spill kit and appropriate waste containers are readily available.

2. Personal Protective Equipment (PPE):

- Wear appropriate PPE at all times. This includes:
 - A lab coat.[\[6\]](#)
 - Chemical safety goggles and a face shield if there is a risk of splashing.[\[7\]](#)[\[8\]](#)
 - Nitrile gloves (double-gloving is recommended).[\[6\]](#)[\[8\]](#) Contaminated gloves should be changed immediately.[\[9\]](#)
- Ensure shoes are closed-toe.[\[6\]](#)

3. Weighing Procedure (in a Fume Hood):

- All manipulations of solid **Acetarsol** must be conducted inside a chemical fume hood to prevent inhalation of the toxic dust.[\[8\]](#)[\[9\]](#)
- Place a weigh boat on an analytical balance inside the fume hood.
- Carefully transfer the required amount of **Acetarsol** powder to the weigh boat using a clean spatula. Avoid generating dust.
- Once the desired amount is weighed, securely close the primary container of **Acetarsol**.

4. Solution Preparation:

- Place a beaker containing the desired solvent on a stir plate inside the fume hood.
- Carefully add the weighed **Acetarsol** powder to the solvent.
- Use a solvent-rinsed spatula to ensure the complete transfer of the compound.
- Allow the solution to mix until the solid is fully dissolved.

5. Post-Procedure Decontamination:

- Wipe down the spatula, weigh boat, and any other contaminated reusable equipment with an appropriate solvent.
- Dispose of contaminated disposable items (e.g., weigh boat, paper towels, gloves) as hazardous waste.^[10]
- Wipe down the work surface of the fume hood.^[7]
- Wash hands thoroughly with soap and water after removing gloves.^{[3][9]}

Protocol 2: Safe Disposal of Acetarsol Waste

All **Acetarsol** waste is considered hazardous and must be disposed of according to institutional and local regulations.^{[3][5]}

1. Waste Segregation:

- Do not mix **Acetarsol** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Maintain separate, clearly labeled waste containers for:
 - Solid Waste: Contaminated PPE, weigh boats, paper towels, and excess solid **Acetarsol**.
 - Liquid Waste: Unused or waste solutions containing **Acetarsol**.

2. Solid Waste Disposal:

- Collect all solid waste contaminated with **Acetarsol** in a dedicated, robust plastic bag or container.
- For materials with high contamination, double-bagging is recommended.[\[11\]](#)
- The container must be sealed and clearly labeled with "Hazardous Waste," "**Acetarsol**," and the associated hazard pictograms (e.g., toxicity, environmental hazard).[\[11\]](#)
- Store the sealed container in a designated hazardous waste accumulation area.

3. Liquid Waste Disposal:

- Collect all liquid waste containing **Acetarsol** in a compatible, leak-proof container (e.g., a UN-labeled container).[\[11\]](#)
- The container must be kept closed with a tight-fitting cap when not in use.[\[12\]](#)
- Label the container clearly with "Hazardous Waste," the full chemical name "**Acetarsol**," and the approximate concentration and volume.
- Store the liquid waste container in secondary containment to prevent spills.

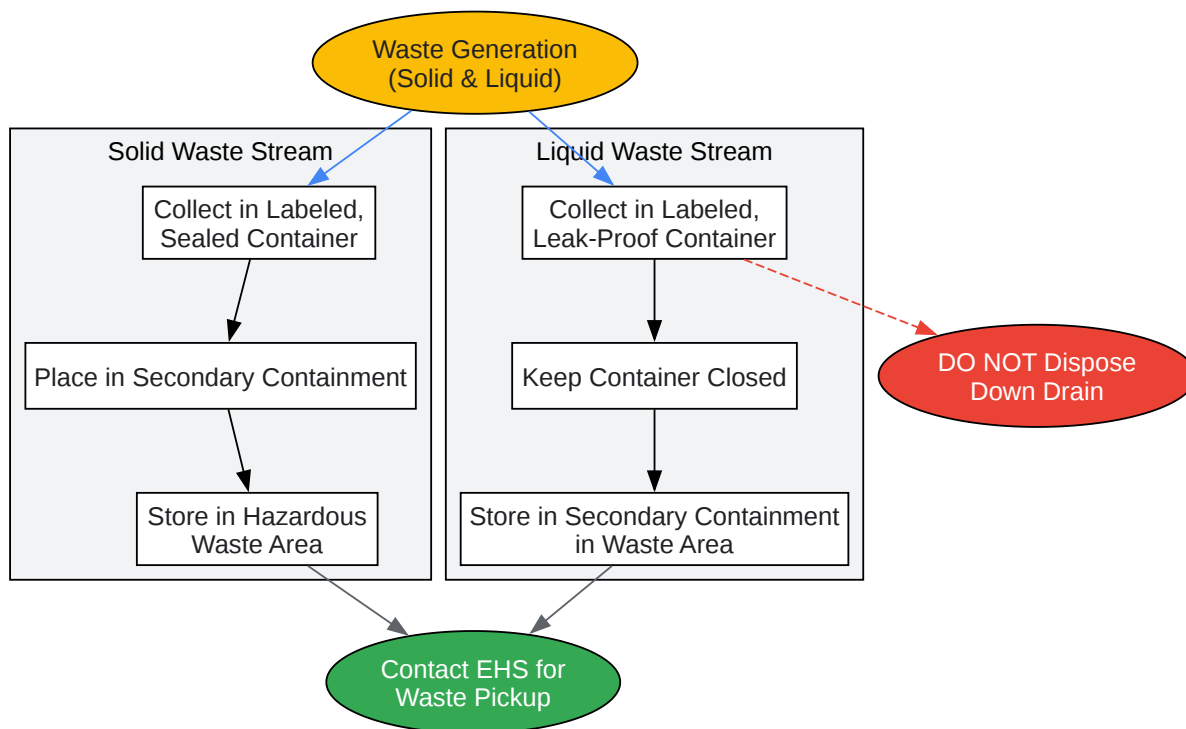
4. Arranging for Pickup:

- Contact your institution's EHS department to schedule a pickup for the hazardous waste.
- Do not dispose of **Acetarsol** down the drain or in regular trash under any circumstances.[\[5\]](#)
[\[13\]](#) Arsenic compounds are highly toxic to aquatic life and must not enter the sewer system.
[\[1\]](#)

Mandatory Visualization

The following diagrams illustrate the necessary workflows for safely managing **Acetarsol** in the laboratory.

Caption: Workflow for the safe handling of **Acetarsol** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Decision workflow for the proper disposal of **Acetarsol** waste streams.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Acetarsol | C₈H₁₀AsNO₅ | CID 1985 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. go.drugbank.com [go.drugbank.com]

- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. GSRS [precision.fda.gov]
- 5. Acetarsol, 50 g, CAS No. 97-44-9 | Other Fine Chemicals | Research Chemicals | Biochemicals - Product Expansion | Campaign | Carl ROTH - International [carlroth.com]
- 6. Safety Tips for Handling Laboratory Chemicals - Actylis Lab [actylislab.com]
- 7. Article - Laboratory Safety Manual - ... [policies.unc.edu]
- 8. Best Practices for Safe Acetone Handling in Pharma Laboratories [purosolv.com]
- 9. safety.duke.edu [safety.duke.edu]
- 10. essex.ac.uk [essex.ac.uk]
- 11. Laboratory waste | Staff Portal [staff.ki.se]
- 12. EHSO Manual 2025-2026 - Hazardous Waste [labman.ouhsc.edu]
- 13. Acetarsol, 100 g, CAS No. 97-44-9 | Other Fine Chemicals | Research Chemicals | Biochemicals - Product Expansion | Campaign | Carl ROTH - International [carlroth.com]
- To cite this document: BenchChem. [safe handling and disposal procedures for Acetarsol in the lab]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1665420#safe-handling-and-disposal-procedures-for-acetarsol-in-the-lab>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com